

# In-Depth Technical Guide to CAS Number 927-45-7 (7-Tridecanol)

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## Compound of Interest

Compound Name: 7-Tridecanol  
CAS No.: 927-45-7  
Cat. No.: B1208236

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This technical guide provides a comprehensive overview of the chemical properties, safety data, and known biological activities of **7-Tridecanol** (CAS 927-45-7) for researchers, scientists, and drug development professionals.

## Chemical and Physical Properties

**7-Tridecanol** is a long-chain fatty alcohol.<sup>[1]</sup> It is characterized by a 13-carbon chain with a hydroxyl group located at the seventh carbon position.<sup>[1]</sup> At room temperature, it is a colorless, viscous liquid.<sup>[1]</sup> It is generally insoluble in water but soluble in organic solvents.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **7-Tridecanol**

Property	Value	Source(s)
CAS Number	927-45-7	[2]
Molecular Formula	C13H28O	
Molecular Weight	200.36 g/mol	
Boiling Point	260.8 – 268.11 °C at 760 mmHg	
Melting Point	26.15 °C (estimate)	
Density	0.831 g/cm <sup>3</sup>	
Flash Point	105.5 °C	
Water Solubility	5.237 mg/L at 25 °C (estimate)	
Synonyms	7-tridecanol, Tridecan-7-ol, 1-Hexyl-1-heptanol, NSC 158536	

## Safety and Toxicological Data

The safety profile of **7-Tridecanol** varies across different suppliers. Some sources classify it as a hazardous substance, while others do not. It is crucial to consult the specific safety data sheet (SDS) provided by the supplier before handling this chemical.

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	Source(s)
Hazard	H302	Harmful if swallowed.	
	H315	Causes skin irritation.	
	H319	Causes serious eye irritation.	
	H335	May cause respiratory irritation.	
Precautionary	P280	Wear protective gloves/protective clothing/eye protection/face protection.	
	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

## First Aid Measures:

- If inhaled: Move the person to fresh air. If breathing is difficult, give artificial respiration and consult a physician.
- In case of skin contact: Wash off with soap and plenty of water. Consult a physician.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person and consult a physician.

# Biological Activity and Experimental Protocols

## Antibacterial Activity

Research has shown that long-chain fatty alcohols, including 1-tridecanol (a structural isomer of **7-tridecanol**), exhibit significant antibacterial activity against *Staphylococcus aureus*. Notably, 1-dodecanol and 1-tridecanol demonstrated the highest antibacterial activity among the tested long-chain fatty alcohols.

Table 3: Antibacterial Activity of 1-Tridecanol against *Staphylococcus aureus*

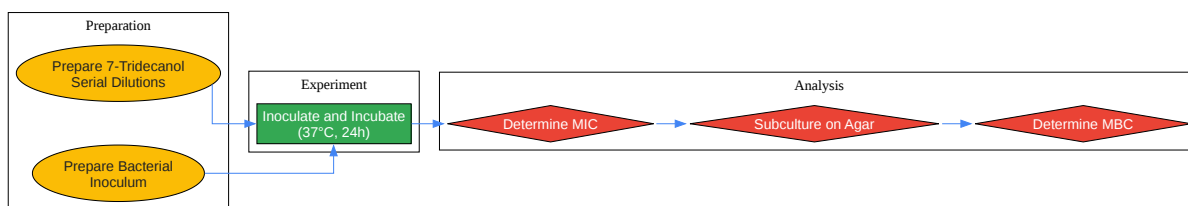
Method	MIC (µg/mL)	MBC (µg/mL)	Source(s)
Broth Dilution	4	8	

MIC: Minimum Inhibitory Concentration; MBC: Minimum Bactericidal Concentration.

The following is a generalized protocol based on the methodology described for testing long-chain fatty alcohols against *S. aureus*.

- Preparation of Bacterial Inoculum: *Staphylococcus aureus* is cultured in a suitable broth medium (e.g., Brain Heart Infusion broth) overnight at 37°C. The culture is then diluted to achieve a standardized concentration of bacteria (e.g., approximately 10<sup>4</sup> CFU/mL).
- Preparation of Test Compound: A stock solution of **7-Tridecanol** is prepared in a suitable solvent (e.g., DMSO). Serial dilutions of the compound are then made in the broth medium in a 96-well microtiter plate.
- Incubation: The standardized bacterial inoculum is added to each well containing the different concentrations of **7-Tridecanol**. Control wells containing only the broth and inoculum (positive control) and broth with the solvent (vehicle control) are also included. The plate is incubated at 37°C for 24 hours.
- Determination of MIC: The MIC is determined as the lowest concentration of **7-Tridecanol** at which there is no visible growth of bacteria.

- **Determination of MBC:** To determine the MBC, an aliquot from the wells showing no growth is sub-cultured onto an agar plate. The plate is incubated at 37°C for 24 hours. The MBC is the lowest concentration that results in a significant reduction (e.g., 99.9%) in bacterial viability.



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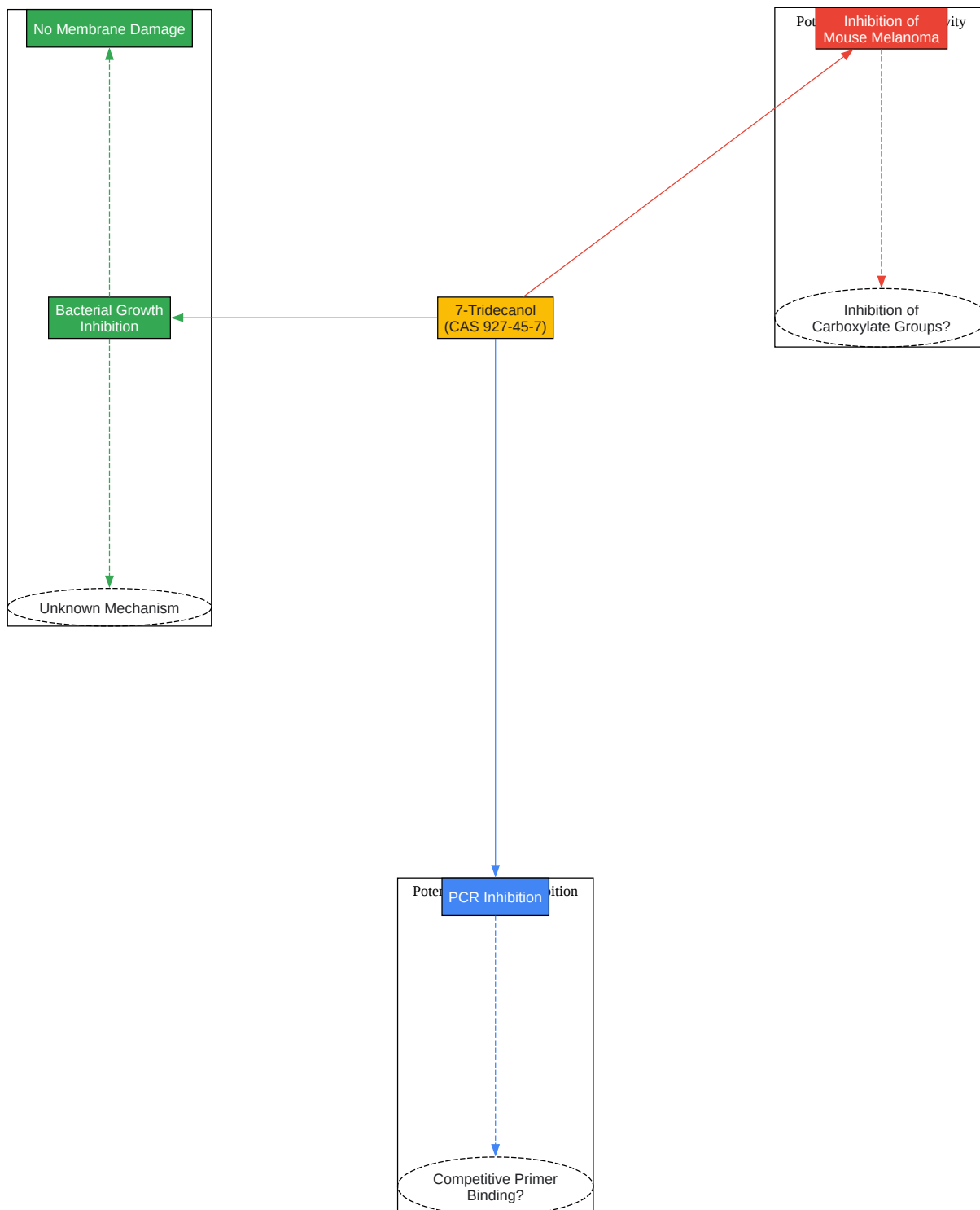
Workflow for determining antibacterial activity.

## Proposed Mechanisms of Action

While detailed signaling pathways for **7-Tridecanol** are not well-documented in publicly available literature, some mechanisms of action have been proposed.

- **Antibacterial Mechanism:** Unlike some other fatty alcohols, the antibacterial action of 1-tridecanol against *S. aureus* is reported to not involve membrane damage. This suggests an alternative mechanism of action, which remains to be fully elucidated.
- **Anticancer Activity:** There are claims that **7-Tridecanol** is an effective anti-cancer agent in vivo against mouse melanoma. The proposed, though not yet substantiated, mechanism may involve the inhibition of carboxylate groups or the reversible formation of acetyl derivatives with the cell membrane.
- **Enzyme Inhibition:** It has also been suggested that this compound can inhibit the activity of primers in the polymerase chain reaction (PCR) process through competitive binding to DNA

at the 3' position.



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Proposed mechanisms of action for **7-Tridecanol**.

## Summary and Future Directions

**7-Tridecanol** is a long-chain fatty alcohol with established antibacterial properties against *Staphylococcus aureus*. Its mechanism of antibacterial action appears to be distinct from membrane disruption, warranting further investigation. While there are indications of potential anticancer and enzyme-inhibiting activities, these require substantial experimental validation through dedicated research. The lack of detailed studies on its interaction with cellular signaling pathways presents an opportunity for future research to uncover novel therapeutic applications for this compound. Researchers are advised to handle this chemical with appropriate safety precautions as outlined in the supplier's SDS.

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## References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
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